

Diethyl Methylphosphonite: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Diethyl methylphosphonite

Cat. No.: B091012

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Introduction

Diethyl methylphosphonite (DEMP), with the chemical formula $C_5H_{13}O_2P$, is a significant organophosphorus compound. It serves as a crucial intermediate in the synthesis of various organic molecules, most notably the broad-spectrum herbicide glufosinate-ammonium.^{[1][2]} Its utility also extends to the realm of organic synthesis where it can be employed as a ligand in various cross-coupling reactions. This document provides an in-depth technical guide on **diethyl methylphosphonite**, covering its synthesis, chemical and physical properties, spectroscopic data, and safety information.

Chemical and Physical Properties

Diethyl methylphosphonite is a colorless liquid with a pungent odor at room temperature.^[1] It is a flammable liquid and should be handled with appropriate safety precautions.^{[1][3]}

Table 1: Physical and Chemical Properties of **Diethyl Methylphosphonite**

Property	Value	Reference
Molecular Formula	C5H13O2P	[4]
Molecular Weight	136.13 g/mol	[4]
CAS Number	15715-41-0	[4]
Appearance	Colorless liquid	[1][5]
Odor	Pungent	[1]
Density	0.907 g/mL at 25 °C	
Boiling Point	Not specified	
Flash Point	29.4 °C (84.9 °F)	[3]
Refractive Index	n _{20/D} 1.419	
Solubility	Not specified	

Synthesis of Diethyl Methylphosphonite

Several methods for the synthesis of **diethyl methylphosphonite** have been reported, primarily revolving around the use of methylphosphonous dichloride or the reduction of diethyl methylphosphonate.

Method from Methylphosphonous Dichloride and Ethanol

This is a common route for the synthesis of **diethyl methylphosphonite**. The reaction involves the esterification of methylphosphonous dichloride with ethanol in the presence of an acid scavenger to neutralize the HCl byproduct.

Experimental Protocol:

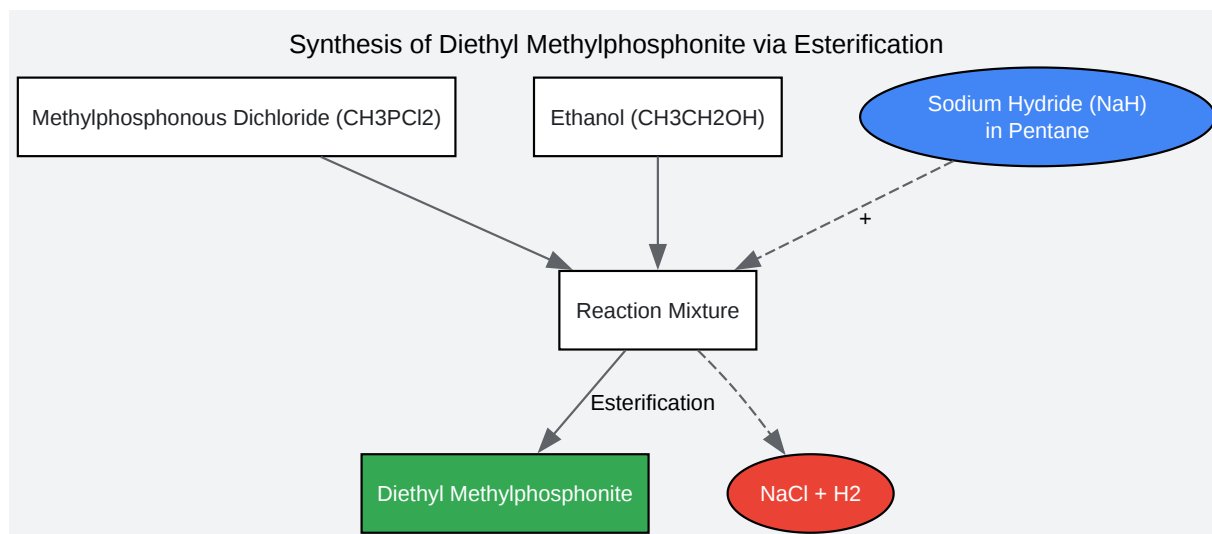
- Materials:
 - Methylphosphonous dichloride (CH₃PCl₂)

- Anhydrous Ethanol ($\text{CH}_3\text{CH}_2\text{OH}$)
- Sodium Hydride (NaH) as an acid scavenger
- Pentane (solvent)
- Procedure:
 - In a reaction vessel under an inert atmosphere (e.g., nitrogen), a suspension of sodium hydride in pentane is prepared.
 - Anhydrous ethanol is added dropwise to the suspension at a controlled temperature (e.g., $-5\text{ }^\circ\text{C}$).
 - Methylphosphonous dichloride is then added slowly to the reaction mixture, maintaining the low temperature.
 - The reaction is allowed to proceed for a specified time, after which the solid byproducts are removed by filtration.
 - The filtrate, containing the crude **diethyl methylphosphonite**, is then purified by vacuum distillation.
- Yield and Purity:
 - A study reported a yield of 43.7% with a purity of 86.6% using this method.[\[6\]](#)

Table 2: Synthesis of **Diethyl Methylphosphonite** from Methylphosphonous Dichloride and Ethanol

Reactants	Reagents/Solvents	Conditions	Yield	Purity	Reference
Methylphosphonous dichloride, Ethanol	Sodium Hydride, Pentane	$-5\text{ }^\circ\text{C}$	43.7%	86.6%	[6]

Diagram 1: Synthesis of **Diethyl Methylphosphonite** from Methylphosphonous Dichloride



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Caption: Synthesis of **Diethyl Methylphosphonite**.

Method from a Ternary Complex

A patented method describes the synthesis of **diethyl methylphosphonite** from a ternary complex formed by phosphorus trichloride, aluminum trichloride, and methyl chloride.[2] This method avoids the isolation of the hazardous intermediate, methylphosphonous dichloride.[2]

Experimental Protocol:

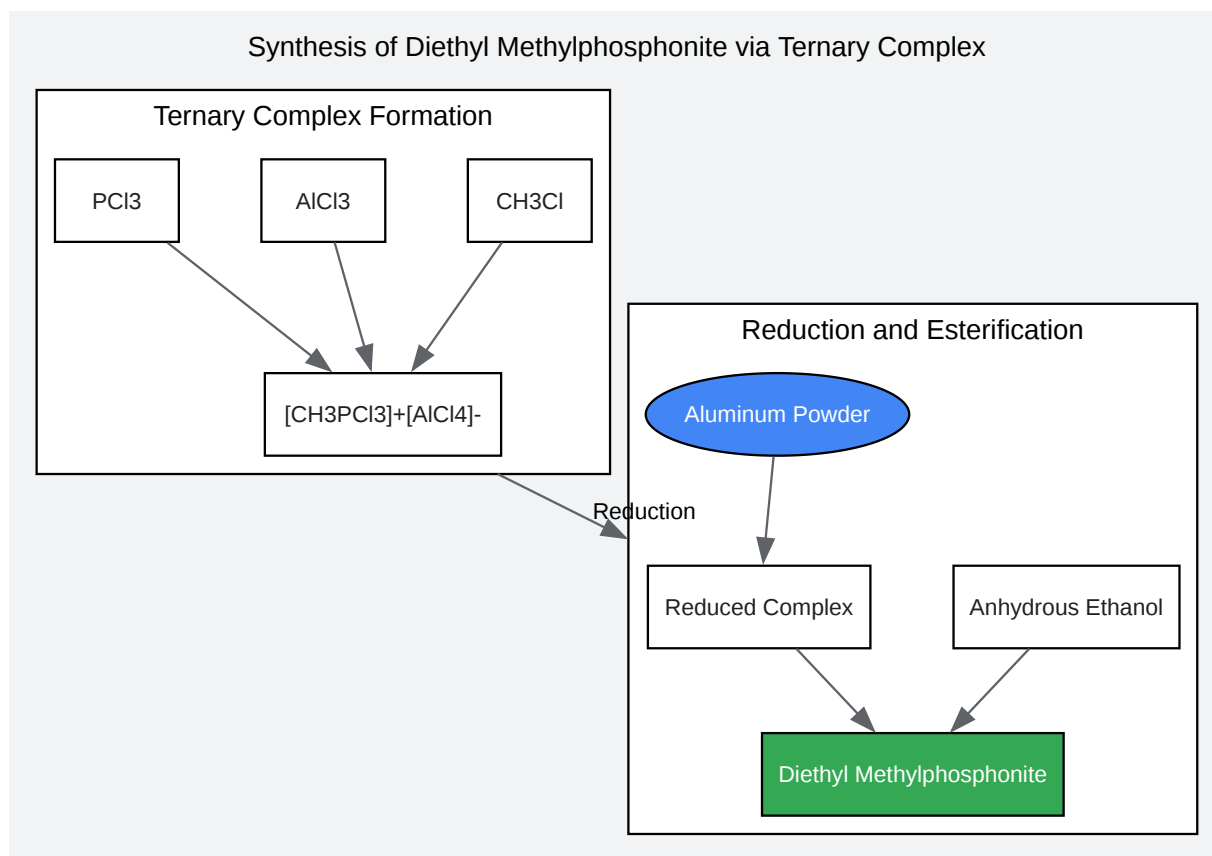
- Materials:
 - Phosphorus trichloride (PCl_3)
 - Aluminum trichloride (AlCl_3)
 - Methyl chloride (CH_3Cl)
 - Aluminum powder

- Anhydrous Ethanol
- Procedure:
 - A ternary complex is prepared from phosphorus trichloride, aluminum trichloride, and methyl chloride in a suitable solvent.
 - The complex is then reduced using aluminum powder.
 - The reduced complex is reacted with anhydrous ethanol to yield crude **diethyl methylphosphonite**.
 - The final product is purified by vacuum distillation.
- Yield:
 - This method is reported to have a high yield of up to 85%.[\[2\]](#)

Table 3: Synthesis of **Diethyl Methylphosphonite** from a Ternary Complex

Reactants	Reagents	Conditions	Yield	Reference
Phosphorus trichloride, Aluminum trichloride, Methyl chloride	Aluminum powder, Anhydrous Ethanol	Reduction followed by reaction with ethanol	up to 85%	[2]

Diagram 2: Synthesis of **Diethyl Methylphosphonite** from a Ternary Complex



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Caption: Synthesis from a Ternary Complex.

Spectroscopic Data

The structural characterization of **diethyl methylphosphonite** is confirmed by various spectroscopic techniques.

Table 4: Spectroscopic Data for **Diethyl Methylphosphonite**

Technique	Data	Reference
^{13}C NMR	Spectra available on PubChem.	[4]
^{31}P NMR	Spectra available on PubChem.	[4]
GC-MS	Mass spectra available on PubChem and NIST WebBook.	[4]
IR Spectroscopy	IR spectra available on NIST WebBook.	[3]

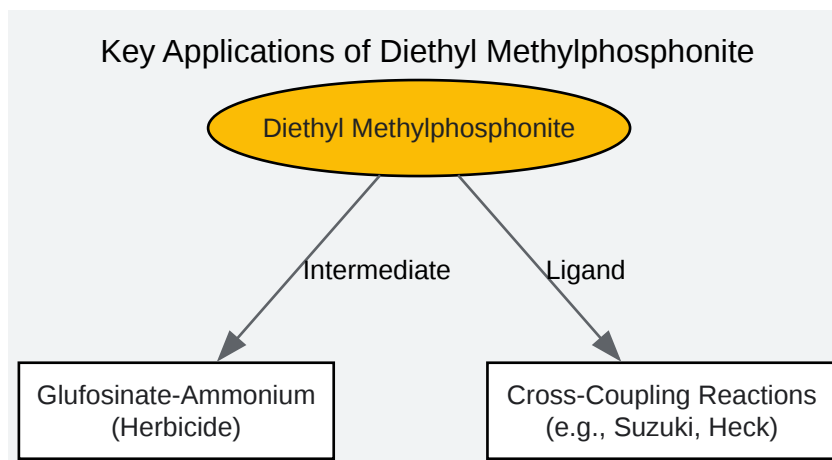
Note: Detailed peak assignments and interpretations are not readily available in the searched literature. Researchers are advised to consult the provided database links for the raw spectral data.

Applications in Synthesis

Diethyl methylphosphonite is a versatile reagent in organic synthesis.

- **Herbicide Synthesis:** Its primary industrial application is as a key intermediate in the production of the herbicide glufosinate-ammonium.[1][2]
- **Cross-Coupling Reactions:** It can be used as a ligand in various palladium-catalyzed cross-coupling reactions, including Buchwald-Hartwig, Suzuki-Miyaura, Stille, Sonogashira, Negishi, Heck, and Hiyama couplings.

Diagram 3: Applications of **Diethyl Methylphosphonite**



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Caption: Applications of **Diethyl Methylphosphonite**.

Safety and Handling

Diethyl methylphosphonite is classified as a hazardous substance. It is a flammable liquid and is harmful if swallowed.[3] It can cause skin and eye irritation.[1]

- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and protective clothing. Avoid inhalation of vapors.
- **Storage:** Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials such as oxidizing agents.[4] Keep containers tightly closed.
- **Spills:** In case of a spill, remove all ignition sources and absorb the spill with an inert material.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional safety guidance.

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